

# "2-(5-Isoxazolyl)phenol" IUPAC name and synonyms

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## Compound of Interest

Compound Name: 2-(5-Isoxazolyl)phenol

Cat. No.: B1296880

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An In-Depth Technical Guide to 2-(5-Isoxazolyl)phenol

## Chemical Identity and Nomenclature

IUPAC Name: 2-(1,2-oxazol-5-yl)phenol[1]

Synonyms:

- 2-(5-Isoxazolyl)phenol[1][2]
- 5-(2-Hydroxyphenyl)isoxazole[3]
- 2-(Isoxazol-5-yl)phenol[1][4][5]
- 5-Isoxazol-2-ylphenol[3][6]
- (6Z)-6-(2H-1,2-oxazol-5-ylidene)cyclohexa-2,4-dien-1-one[2]

## Physicochemical Properties

This section summarizes the key quantitative data for 2-(5-Isoxazolyl)phenol, providing a quick reference for researchers.

| Property           | Value   | Source(s)   |
|--------------------|---|---|
| Molecular Formula  | C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> |
| Molecular Weight   | 161.16 g/mol                                  | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>                     |
| CAS Number         | 61348-47-8                                    | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> |
| Melting Point      | 182-188 °C                                    | <a href="#">[3]</a> <a href="#">[7]</a>   |
| Appearance         | Pale yellow crystals                          | <a href="#">[3]</a> <a href="#">[7]</a>   |
| Purity             | ≥ 98% (HPLC)                                  | <a href="#">[3]</a> <a href="#">[7]</a>   |
| PubChem CID        | 578506  | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>                     |
| MDL Number         | MFCD00218653                                  | <a href="#">[3]</a> <a href="#">[7]</a>   |
| Storage Conditions | Store at 0-8°C                                | <a href="#">[3]</a> <a href="#">[7]</a>   |

## Biological Activity and Applications

**2-(5-Isoxazolyl)phenol** is a versatile heterocyclic compound with significant biological activity, making it a compound of interest in pharmaceutical and agrochemical research.[\[3\]](#)[\[6\]](#) Its isoxazole ring is a key structural feature that facilitates interactions with biological systems.[\[3\]](#)[\[6\]](#)

Key research applications include:

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of pharmaceuticals, particularly those targeting inflammatory and neurodegenerative diseases. [\[3\]](#)[\[7\]](#) Research has highlighted its potential in developing novel therapeutic agents with anti-inflammatory and antimicrobial properties.[\[3\]](#)[\[6\]](#)
- **Agrochemicals:** The compound is utilized in the formulation of agrochemicals for pest control and crop protection.[\[3\]](#)[\[7\]](#)
- **Organic Synthesis:** Due to its stability and reactivity, it is a valuable building block in organic synthesis for creating more complex molecules.[\[3\]](#)

- Biological Research: Researchers use it to investigate biological pathways and mechanisms, which can offer insights into cellular processes and identify potential therapeutic targets.[3]

## Experimental Protocols

### Synthesis of Related Isoxazole Derivatives

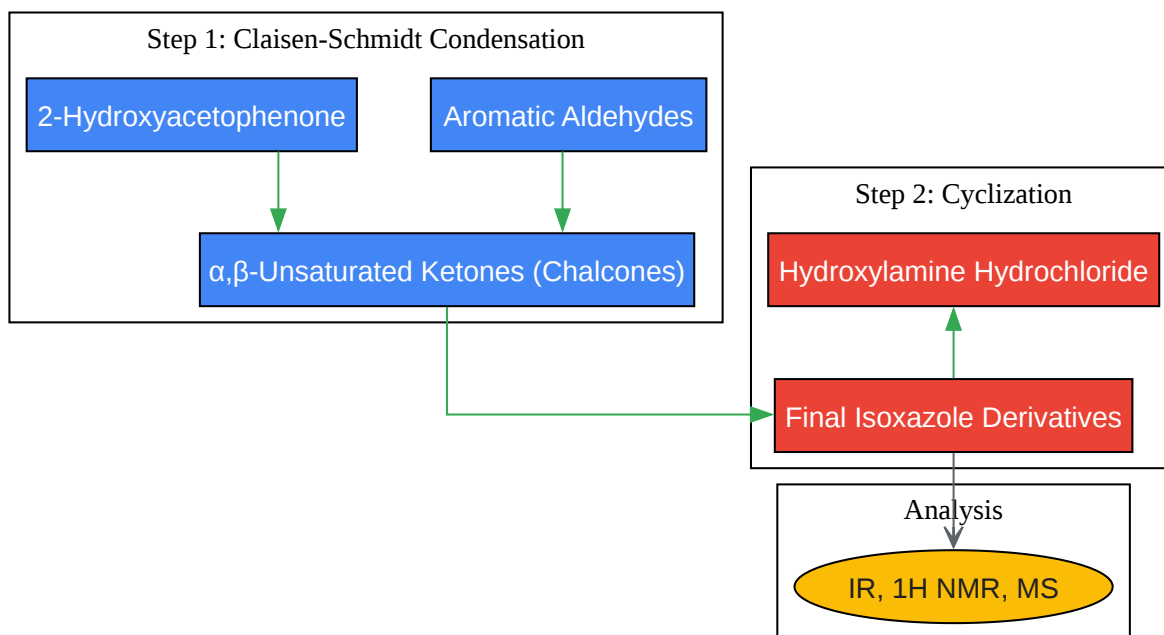
A general two-step method for the synthesis of novel isoxazole derivatives carrying a phenol moiety has been described.[8] This process provides a framework for creating a library of related compounds for further study.

#### Step 1: Claisen-Schmidt Condensation

- 2-Hydroxyacetophenone is reacted with various aromatic aldehydes.
- This reaction proceeds via a Claisen-Schmidt condensation to produce  $\alpha,\beta$ -unsaturated ketones (chalcones).[8]

#### Step 2: Cyclization

- The resulting chalcones are then cyclized with hydroxylamine hydrochloride in an ethanol solvent.
- This step yields the final isoxazole derivatives.[8]
- The structures of the synthesized compounds are typically confirmed using spectral analysis techniques such as Infrared Spectroscopy (IR), Proton Nuclear Magnetic Resonance ( $^1\text{H}$  NMR), and Mass Spectrometry (MS).[8]



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Synthesis workflow for isoxazole derivatives.

## Antimicrobial Activity Assay

The antimicrobial efficacy of synthesized isoxazole derivatives can be evaluated using established methods.[8]

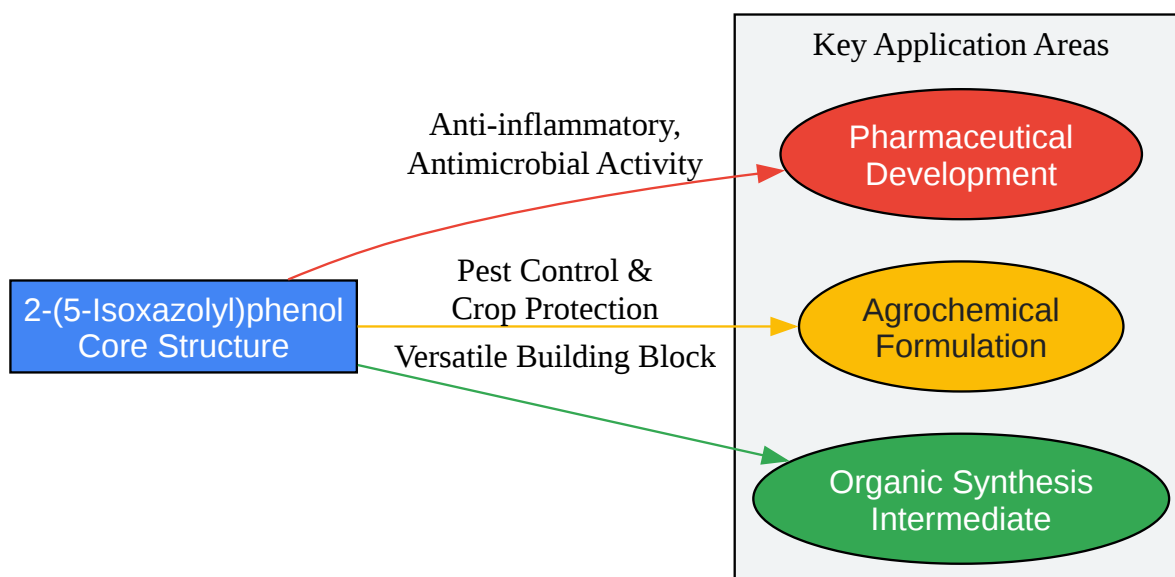
Method: Cup-Plate Agar Diffusion Method

- Prepare sterile nutrient agar plates.
- Inoculate the agar surface with a standardized suspension of the target microorganism (e.g., *B. subtilis*, *S. aureus*, *E. coli*, *C. albicans*, *A. niger*).
- Create uniform wells (cups) in the agar using a sterile borer.

- Add a defined concentration of the test compound (dissolved in a suitable solvent like DMSO) into the wells.
- Include positive controls (standard antibiotics/antifungals) and a negative control (solvent alone).
- Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria, 28°C for 48 hours for fungi).
- Measure the diameter of the zone of inhibition around each well. A larger diameter indicates greater antimicrobial activity.

## Logical Relationships and Applications

The core structure of **2-(5-isoxazolyl)phenol** serves as a foundation for diverse applications, stemming from its inherent chemical properties and biological activity.



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Applications derived from the core structure.

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## References

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